

O-Phthalimide-C5-Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *O-Phthalimide-C5-acid*

Cat. No.: *B107536*

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Disclaimer: This document provides a comprehensive overview of the safety and handling of **O-Phthalimide-C5-acid** (also known as 6-Phthalimidohexanoic acid). As a dedicated Safety Data Sheet (SDS) for this specific compound is not readily available, this guide infers potential hazards and handling protocols from the known properties of its constituent functional groups: the phthalimide moiety and the hexanoic acid chain. This information is intended for use by qualified researchers, scientists, and drug development professionals and should be supplemented with a thorough risk assessment before use.

Introduction

O-Phthalimide-C5-acid is a bifunctional molecule incorporating a phthalimide group and a C5 carboxylic acid. This structure makes it a valuable building block in organic synthesis, particularly in the development of pharmaceuticals and other bioactive molecules. The phthalimide group can serve as a masked primary amine, while the carboxylic acid allows for a variety of coupling reactions. Understanding the safety and handling of this compound is paramount for its effective and safe utilization in a laboratory setting.

Hazard Identification and Classification

The primary hazards associated with **O-Phthalimide-C5-acid** are inferred from the properties of hexanoic acid, which is known to be corrosive.^{[1][2]} The phthalimide group is generally considered to be of low toxicity.^{[3][4]}

Inferred GHS Classification:

- Skin Corrosion/Irritation: Category 1C[1][2]
- Serious Eye Damage/Eye Irritation: Category 1[1][2]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[1][2]

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapours/spray.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P301+P330+P331: IF SWALLOWED: rinse mouth. Do NOT induce vomiting.[1]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P310: Immediately call a POISON CENTER/doctor.[1]
- P405: Store locked up.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Physical and Chemical Properties

Quantitative data for **O-Phthalimide-C5-acid** is not readily available. The following tables summarize the known properties of its constituent parts, Phthalimide and Hexanoic Acid.

Table 1: Physical and Chemical Properties of Phthalimide

Property	Value	Reference
Molecular Formula	C ₈ H ₅ NO ₂	[5]
Molecular Weight	147.13 g/mol	[5]
Appearance	Off-white solid	[5]
Melting Point	> 233.5 °C	[5]
Boiling Point	366 °C	[5]
Water Solubility	Slightly soluble	[5]

Table 2: Physical and Chemical Properties of Hexanoic Acid

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O ₂	[2]
Molecular Weight	116.16 g/mol	[2]
Appearance	Colorless liquid or white solid	[6]
Melting Point	-3 °C	[7]
Boiling Point	205 °C	[7]
Flash Point	108 °C	[7]
Density	0.93 g/cm ³	[7]
Water Solubility	Slightly soluble (1.1 g/100mL at 20°C)	[7]

Experimental Protocols

General Handling Procedures

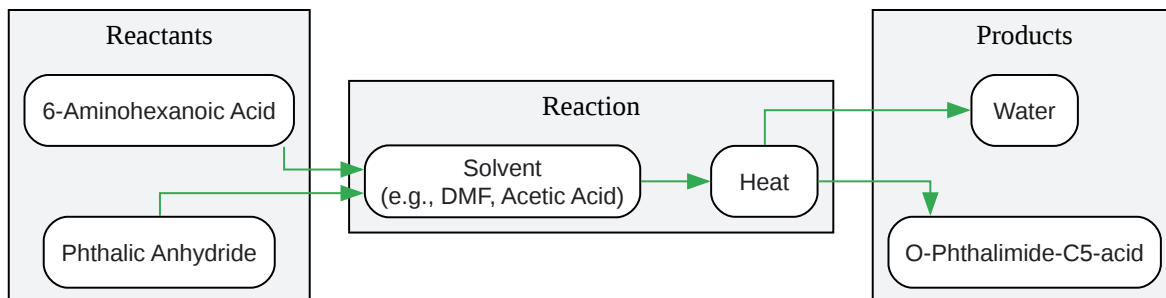
Given the inferred corrosive nature of **O-Phthalimide-C5-acid**, strict adherence to standard laboratory safety protocols is essential.

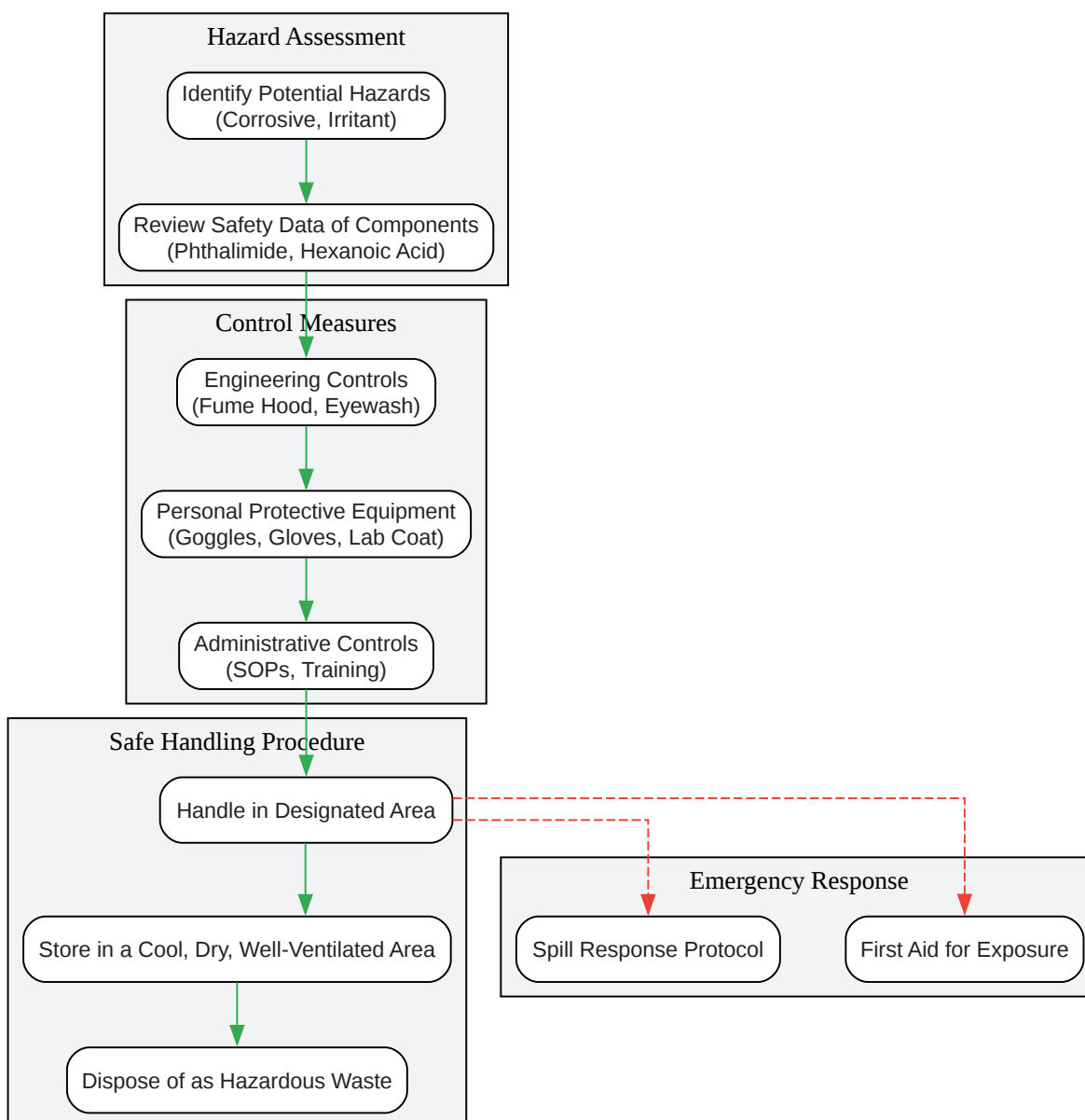
- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.^[1] Ensure that eyewash stations and safety showers are readily accessible.^[6]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.^[1]
 - Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile rubber).^[1]
 - Skin and Body Protection: Wear a lab coat and appropriate protective clothing.^[1]
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.^[1]

Synthesis of O-Phthalimide-C5-acid (General Method)

A common method for the synthesis of N-substituted phthalimides is the reaction of phthalic anhydride with a primary amine. In the case of **O-Phthalimide-C5-acid**, this would involve the reaction of phthalic anhydride with 6-aminohexanoic acid.

Reaction Scheme:





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com